Application Notes and Protocols for TCS 359 in Cell Culture

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*TCS 359*
CAS No.:	*301305-73-7*
Cat. No.:	*B1684614*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

TCS 359 is a potent and selective inhibitor of the FMS-like tyrosine kinase 3 (FLT3) receptor.[1][2][3][4][5] FLT3 is a receptor tyrosine kinase that plays a crucial role in the proliferation, differentiation, and survival of hematopoietic stem and progenitor cells. Mutations, such as internal tandem duplications (ITD), can lead to constitutive activation of FLT3, a key driver in the pathogenesis of Acute Myeloid Leukemia (AML). **TCS 359** demonstrates significant inhibitory activity against FLT3, making it a valuable tool for cancer research and drug development, particularly for AML.[2][3] This document provides detailed information on the solubility of **TCS 359** in DMSO, its biological activity, and protocols for its application in cell culture experiments.

Physicochemical and Biological Properties

© 2026 BenchChem. All rights reserved.

Property	Value	Source
Molecular Weight	360.43 g/mol	[4][5]
Formula	$C_{18}H_{20}N_2O_4S$	[4][5]
CAS Number	301305-73-7	[3][4]
Purity	≥98%	[3][4][5]

Solubility in DMSO

TCS 359 is readily soluble in dimethyl sulfoxide (DMSO).[6] For cell culture applications, it is recommended to prepare a concentrated stock solution in DMSO, which can then be diluted to the desired working concentration in the cell culture medium.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Source
DMSO	15	41.61	[1]
DMSO	≥9	-	[2]
DMSO	10.81	30	[4][5]
DMSO	3	-	[7]

Note: The solubility of **TCS 359** may be reduced by moisture-absorbing DMSO; it is recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[1]

Biological Activity

TCS 359 is a potent inhibitor of FLT3 kinase activity and shows antiproliferative effects in cell lines with activating FLT3 mutations.

© 2026 BenchChem. All rights reserved.

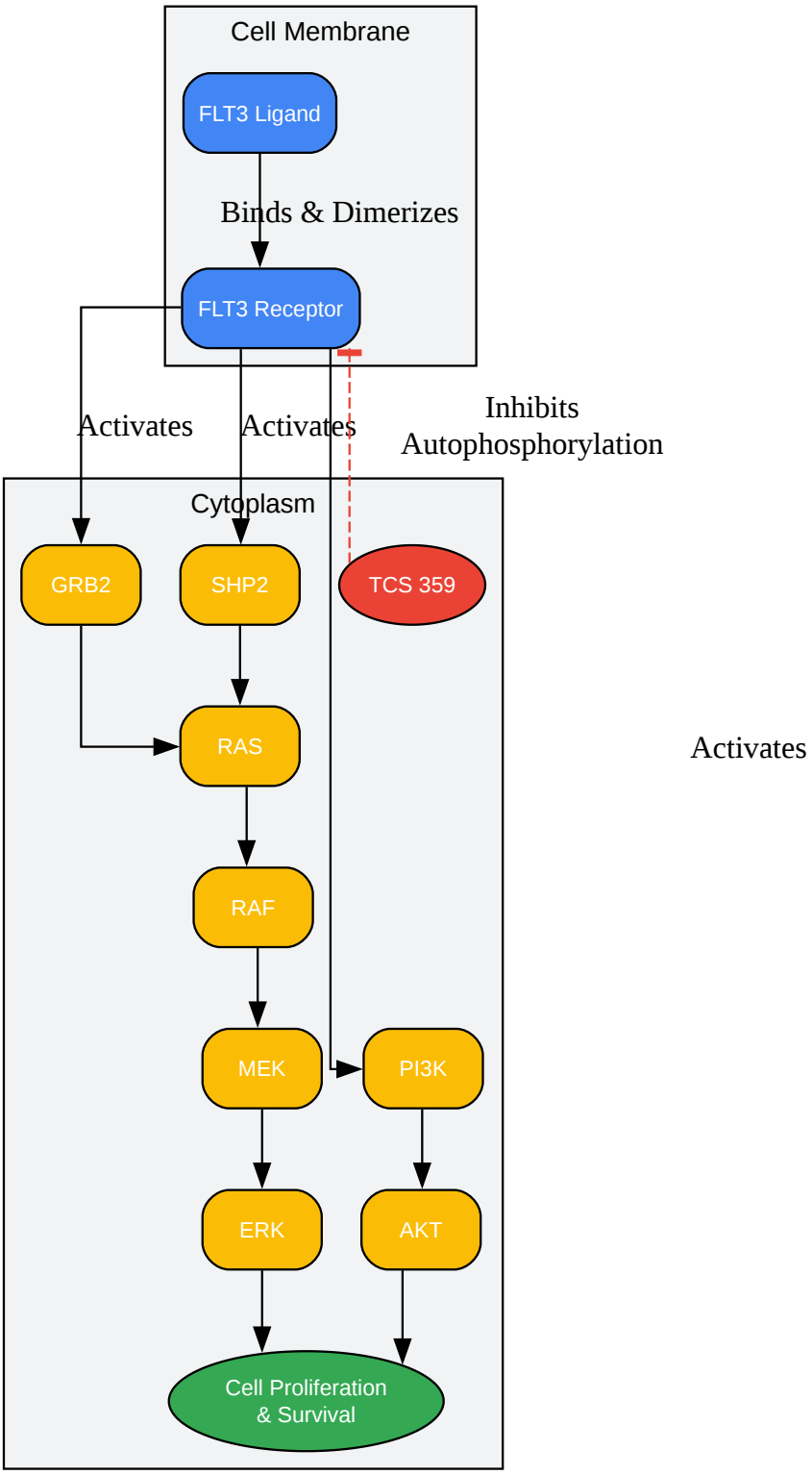
Target	IC_{50} (nM)	Cell Line	IC_{50} (nM)	Source
FLT3	42	Human acute myelocytic leukemia (MV4-11)	340	[1][3][4]
FLT3	27	Myelomonocytic leukemia (MV4-11)	410	[7]

Signaling Pathway of FLT3 Inhibition by **TCS 359**

TCS 359 exerts its effect by inhibiting the autophosphorylation of the FLT3 receptor. This blockage prevents the activation of downstream signaling cascades, primarily the MAPK/ERK and PI3K/AKT pathways, which are critical for cell proliferation, survival, and differentiation.

© 2026 BenchChem. All rights reserved.

FLT3 Signaling Pathway Inhibition by TCS 359



Click to download full resolution via product page

Caption: Inhibition of the FLT3 signaling cascade by **TCS 359**.

© 2026 BenchChem. All rights reserved.

Experimental Protocols

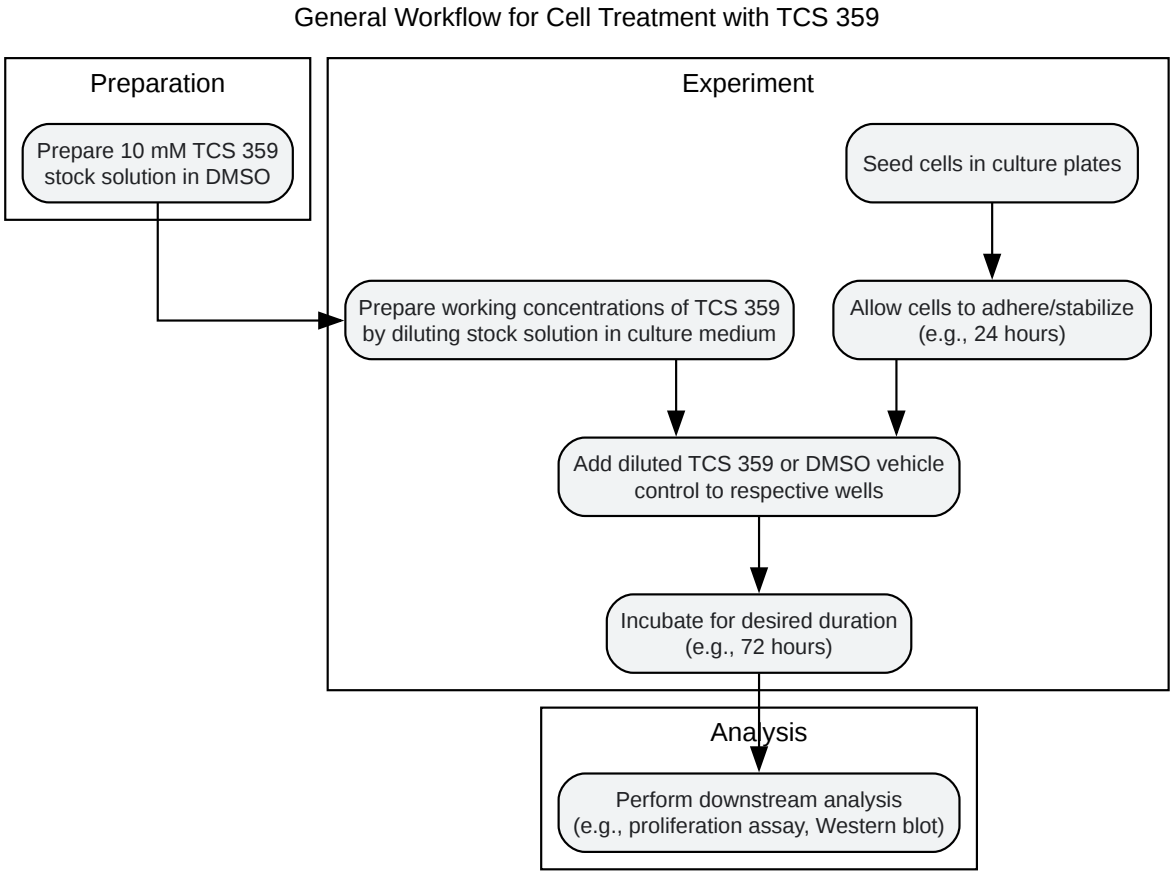
Preparation of **TCS 359** Stock Solution

- Materials:
  - **TCS 359** powder
  - Anhydrous DMSO
  - Sterile microcentrifuge tubes or vials
- Procedure:
  - To prepare a 10 mM stock solution, dissolve 3.60 mg of **TCS 359** (MW: 360.43 g/mol) in 1 mL of anhydrous DMSO.
  - Vortex thoroughly to ensure complete dissolution.
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the stock solution at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).[6][8]

General Cell Culture Treatment Protocol

This protocol provides a general guideline for treating adherent or suspension cells with **TCS 359**. Optimization may be required depending on the cell line and experimental design.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: A typical experimental workflow for cell-based assays.

Cell Proliferation Assay (MV4-11 Cells)

This protocol is adapted from a method used to determine the antiproliferative effects of **TCS 359** on the human acute myeloid leukemia cell line, MV4-11.[1]

- Materials:
  - MV4-11 cells

© 2026 BenchChem. All rights reserved.

- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and Penicillin/Streptomycin
- Recombinant human Granulocyte-Macrophage Colony-Stimulating Factor (GM-CSF)
- **TCS 359** stock solution (10 mM in DMSO)
- Sterile 96-well plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit or similar
- Luminometer

- Procedure:
  - Culture MV4-11 cells in RPMI-1640 medium supplemented with 10% FBS, Penicillin/Streptomycin, and 0.2 ng/mL GM-CSF.[1]
  - Seed 10,000 cells per well in 100 µL of culture medium into a 96-well plate.[1]
  - Prepare serial dilutions of **TCS 359** in the culture medium from the 10 mM stock solution. A final concentration range of approximately 0.1 µM to 5 µM is a reasonable starting point. [1]
  - Add the diluted **TCS 359** or a DMSO vehicle control (at the same final concentration as the highest **TCS 359** dose) to the wells. The final DMSO concentration in the culture medium should ideally be kept below 0.1% to minimize solvent toxicity.
  - Incubate the plate for 72 hours under standard cell culture conditions (37°C, 5% CO_2).[1]
  - At the end of the incubation period, measure cell viability using the CellTiter-Glo® reagent according to the manufacturer's instructions. This involves adding an equal volume of the reagent to each well and quantifying the luminescent signal.[1]
  - Calculate the IC_{50} value by plotting the percentage of cell growth inhibition against the log concentration of **TCS 359**.

Safety and Handling

© 2026 BenchChem. All rights reserved.

TCS 359 is intended for laboratory research use only. Standard laboratory safety precautions should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. selleckchem.com [selleckchem.com]
- 2. apexbt.com [apexbt.com]
- 3. rndsystems.com [rndsystems.com]
- 4. TCS 359 | FLT3 | Tocris Bioscience [tocris.com]
- 5. TCS 359 (2591) by Tocris, Part of Bio-Techne [bio-techne.com]
- 6. medkoo.com [medkoo.com]
- 7. caymanchem.com [caymanchem.com]
- 8. TCS 359|301305-73-7|COA [dcchemicals.com]

- To cite this document: BenchChem. [Application Notes and Protocols for TCS 359 in Cell Culture]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684614/docs#application-notes-and-protocols-for-tcs-359-in-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.